

Technical Guide: Physicochemical Properties of Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

Cat. No.: B055342

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Introduction

Methyl 5-(trifluoromethyl)pyridine-2-carboxylate is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Its structural motifs are prevalent in a variety of biologically active molecules. A thorough understanding of its fundamental physicochemical properties, such as boiling and melting points, is crucial for its synthesis, purification, handling, and formulation in research and development settings. This technical guide provides a summary of the available data for these key physical constants.

Physicochemical Data

The physical properties of **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** have been reported in various chemical databases. However, there are some discrepancies in the cited values, particularly for the boiling point. The physical state of the compound has also been inconsistently described, suggesting its melting point may be near ambient temperature.

Property	Reported Value(s)	Source(s)
Boiling Point	164-165 °C	Commercial Supplier Data
248 °C (at 760 mmHg)	Commercial Supplier Data	
Melting Point	Data not available	N/A
Physical Form	Colorless liquid / Solid	Commercial Supplier Data

Note: The conflicting boiling point data may be due to different measurement conditions (e.g., pressure) or impurities. The varied description of the physical form indicates the melting point is likely close to room temperature. For comparison, the related precursor, 5-(Trifluoromethyl)pyridine-2-carboxylic acid, has a reported melting point of 135-137 °C.

Experimental Protocols

Detailed experimental protocols for the determination of the boiling and melting points of **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** are not readily available in peer-reviewed literature. However, standard methodologies for these determinations are well-established.

General Protocol for Melting Point Determination:

A calibrated melting point apparatus would be utilized. A small, powdered sample of the crystalline solid is packed into a capillary tube. The tube is heated at a controlled rate, and the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range.

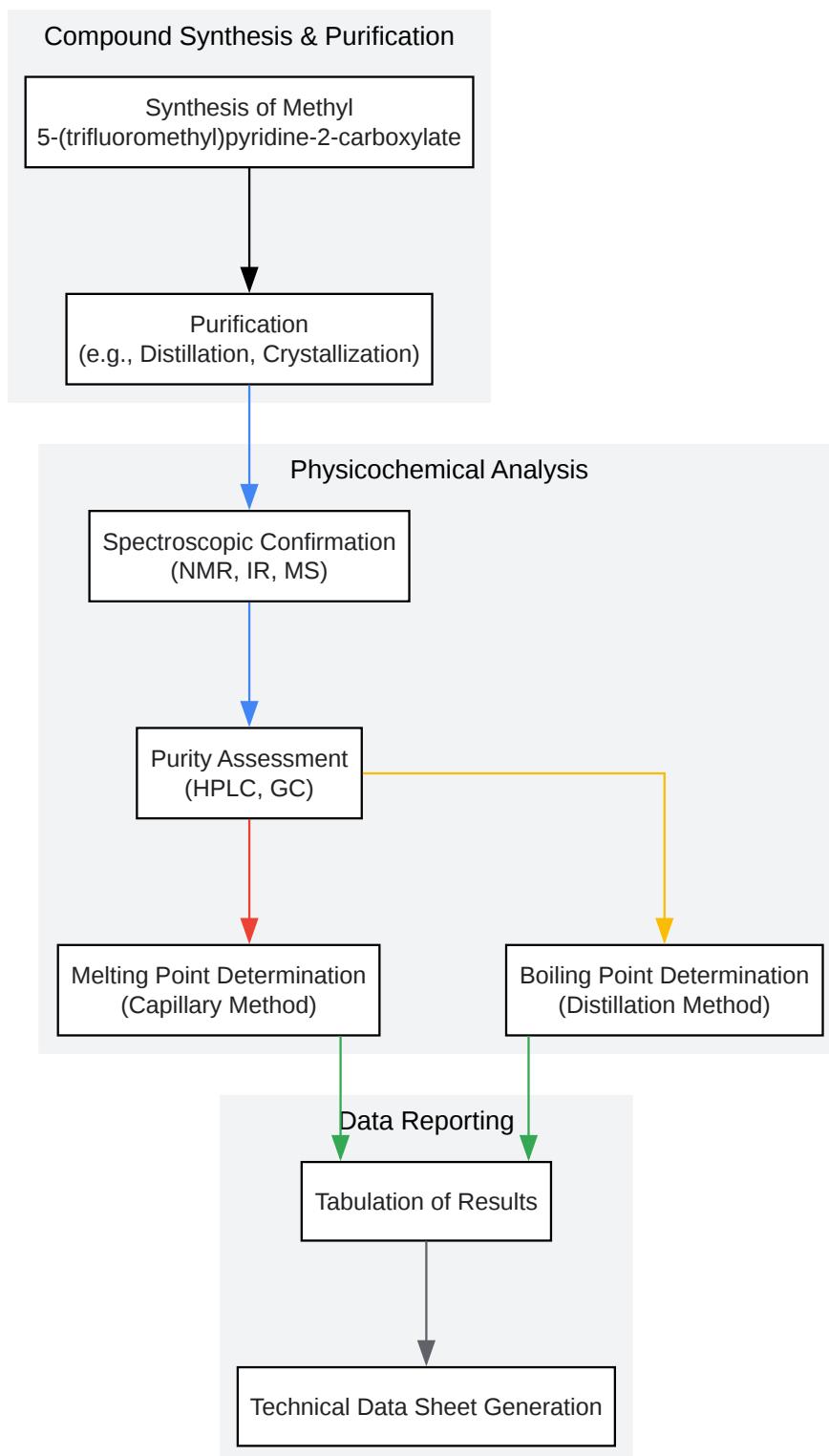
General Protocol for Boiling Point Determination:

For the determination of the boiling point at atmospheric pressure, the compound would be heated in a distillation apparatus. A thermometer is placed so that the top of the bulb is level with the side arm of the distillation head. The temperature at which the liquid boils and its vapor pressure equals the atmospheric pressure, observed as a stable temperature of the condensing vapor, is recorded as the boiling point. For measurements at reduced pressure (vacuum distillation), a vacuum pump and a manometer are connected to the apparatus, and the pressure is recorded along with the boiling temperature.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the determination and verification of the boiling and melting points of a chemical compound like **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate**.

Workflow for Physical Property Determination

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Caption: Logical workflow for the synthesis, purification, and physicochemical characterization of a chemical compound.

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